

Application Note: Analysis of Ethyl Vanillate by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: Ethyl vanillate

Cat. No.: B1585241

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Introduction

Ethyl vanillate, the ethyl ester of vanillic acid, is a synthetic flavoring agent with a creamy, vanilla-like aroma that is more potent than vanillin. It finds extensive application in the food, beverage, and pharmaceutical industries. The accurate and sensitive quantification of **ethyl vanillate** is crucial for quality control, formulation development, and safety assessment. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique well-suited for the analysis of volatile and semi-volatile compounds like **ethyl vanillate**.^[1] This application note provides a detailed protocol for the analysis of **ethyl vanillate** using GC-MS, including sample preparation, instrumental parameters, and data analysis.

Experimental Protocols

Sample Preparation

The choice of sample preparation technique depends on the sample matrix. The goal is to extract **ethyl vanillate** and remove interfering compounds.

For Liquid Samples (e.g., Beverages, Liquid Formulations):

- Liquid-Liquid Extraction (LLE):

- To 10 mL of the liquid sample, add 10 mL of a suitable organic solvent such as dichloromethane or diethyl ether.[\[2\]](#)
- Vortex the mixture vigorously for 2 minutes to ensure thorough mixing.
- Centrifuge the mixture at 3000 rpm for 10 minutes to separate the organic and aqueous layers.
- Carefully collect the organic layer containing the extracted **ethyl vanillate**.
- The extraction may be repeated to improve recovery.
- The combined organic extracts can be concentrated under a gentle stream of nitrogen if necessary.[\[3\]](#)
- Reconstitute the residue in a known volume of a suitable solvent (e.g., ethyl acetate) for GC-MS analysis.

For Solid Samples (e.g., Powders, Food Products):

- Solid-Phase Microextraction (SPME): This technique is particularly useful for headspace analysis of volatile and semi-volatile compounds in solid matrices.[\[1\]](#)[\[4\]](#)
 - Weigh a representative portion of the homogenized solid sample into a headspace vial.
 - Seal the vial tightly with a septum cap.
 - Incubate the vial at an elevated temperature (e.g., 60-80°C) for a predetermined time to allow the volatile compounds, including **ethyl vanillate**, to partition into the headspace.
 - Expose a SPME fiber (e.g., polydimethylsiloxane/divinylbenzene) to the headspace for a defined period to adsorb the analytes.
 - Retract the fiber and introduce it into the GC injector for thermal desorption and analysis.

General Considerations:

- All glassware should be thoroughly cleaned and dried to prevent contamination.[\[2\]](#)

- Use high-purity solvents suitable for GC-MS analysis.[\[5\]](#)[\[6\]](#)
- Samples should be filtered or centrifuged to remove any particulate matter before injection.
[\[5\]](#)[\[6\]](#)

GC-MS Instrumentation and Conditions

The following are typical GC-MS parameters for the analysis of **ethyl vanillate**. These may need to be optimized for specific instruments and applications.

Parameter	Value
Gas Chromatograph	
Column	DB-5MS, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
Injection Mode	Splitless
Injector Temperature	250 °C
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Program	Initial temperature 100 °C, hold for 2 min, ramp to 250 °C at 10 °C/min, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Electron Energy	70 eV
Mass Range	m/z 40-450
Scan Mode	Full Scan and/or Selected Ion Monitoring (SIM)

Data Presentation

Quantitative Data for Ethyl Vanillate

Parameter	Value	Reference
Molecular Weight	196.20 g/mol	[7]
Molecular Formula	C ₁₀ H ₁₂ O ₄	[7]
CAS Number	617-05-0	[7]
Kovats Retention Index (non-polar column)	1560 - 1589	[7]

Mass Spectral Data

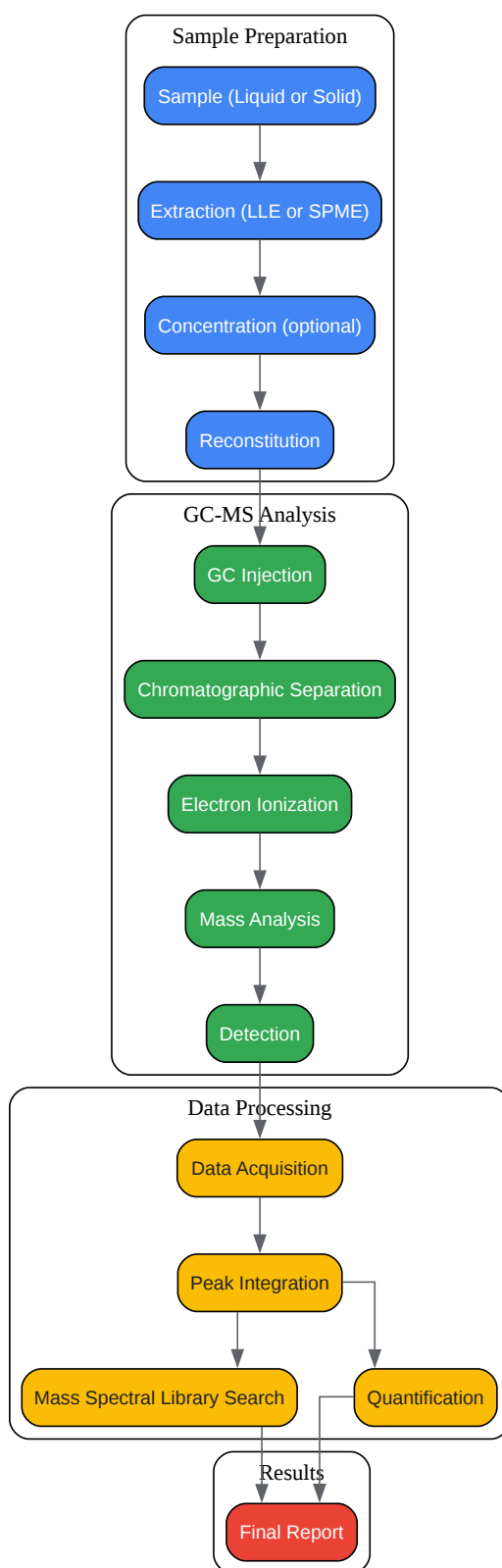
The mass spectrum of **ethyl vanillate** is characterized by its molecular ion peak and several key fragment ions. Analysis can be performed in full scan mode to obtain the complete mass spectrum or in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity by monitoring characteristic ions.[8]

m/z (Mass-to-Charge Ratio)	Relative Abundance	Proposed Fragment Ion
196	Moderate	[M] ⁺ (Molecular Ion)
168	Low	[M-C ₂ H ₄] ⁺
151	High	[M-OC ₂ H ₅] ⁺
123	Low	[M-OC ₂ H ₅ -CO] ⁺

Note: Relative abundances are approximate and can vary depending on the instrument and conditions.

Mandatory Visualizations

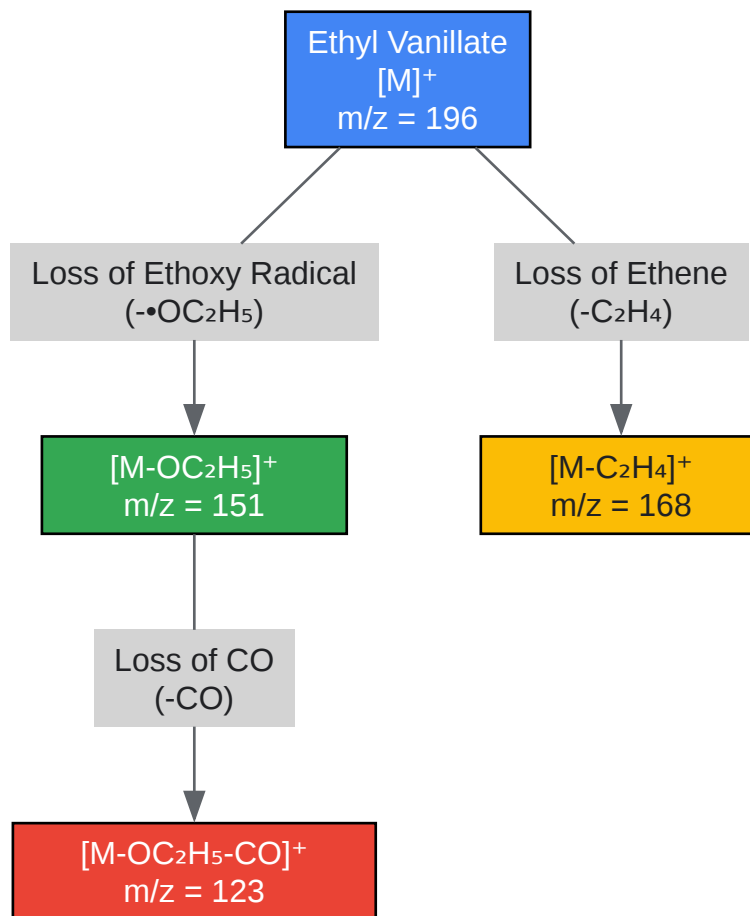
Experimental Workflow



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Caption: Experimental workflow for GC-MS analysis of **ethyl vanillate**.

Mass Fragmentation Pathway of Ethyl Vanillate



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Caption: Proposed mass fragmentation pathway of **ethyl vanillate** in EI-MS.

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